

docusate sodium critical surfactant concentration microemulsion

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Docusate Sodium

CAS No.: 577-11-7

Cat. No.: S526481

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Quantitative Data on Docusate Sodium

The table below summarizes key physicochemical and formulation parameters for **docusate sodium** (DOSS) from research data.

Parameter	Value / Description	Context / Conditions	Source
Reported CMC	8.2 mM [1]	Information from drug database	DrugBank
Experimentally Verified CMC	~ 8.2 mM	In cyclohexane (solvent system) [2]	Molecular Modeling Study
Molecular Weight	444.56 g/mol [3]	-	Commercial Chemical Supplier
CAS Number	577-11-7 [3]	-	Commercial Chemical Supplier

Parameter	Value / Description	Context / Conditions	Source
Common Applications	Stool softener API, food additive (E480), surfactant in microemulsions [1] [3]	Pharmaceutical, food, and research industries	Multiple Sources

A key challenge is that the CMC can shift in different environments. The value of **8.2 mM is confirmed in a cyclohexane solvent system** for reverse micelle formation [2]. However, this value may not directly apply to aqueous systems. If your research requires high precision, you will likely need to determine the CMC empirically for your specific conditions.

Experimental Determination of CMC

Since reference CMC values can be limited, here is a general protocol you can adapt to determine the CMC of **docusate sodium** in your lab.

Methodology: Surface Tension Measurement

This is a classic and reliable method for determining CMC. The principle is that as surfactant concentration increases, the surface tension of the solution decreases sharply until the CMC is reached, after which it plateaus.

1. Materials and Equipment

- **Docusate sodium** (high purity)
- Solvent (e.g., deionized water, buffer, or cyclohexane for reverse micelles)
- Surface tensiometer
- Volumetric flasks and pipettes
- Constant temperature water bath

2. Experimental Procedure

- **Preparation of Solutions:** Prepare a series of **docusate sodium** solutions in your chosen solvent, with concentrations spanning a wide range (e.g., from 0.1 mM to 20 mM). Ensure solutions are equilibrated at a constant temperature.

- **Measurement:** Measure the surface tension of each solution using the tensiometer. For each concentration, perform at least three replicate measurements to ensure accuracy.
- **Data Plotting:** Plot the average surface tension (y-axis) against the logarithm of the **docusate sodium** concentration (x-axis).

3. Data Analysis

- Your plot should show a curve with two distinct linear regions: a descending slope and a plateau.
- The **CMC is identified as the concentration at the intersection point** of these two linear regions.

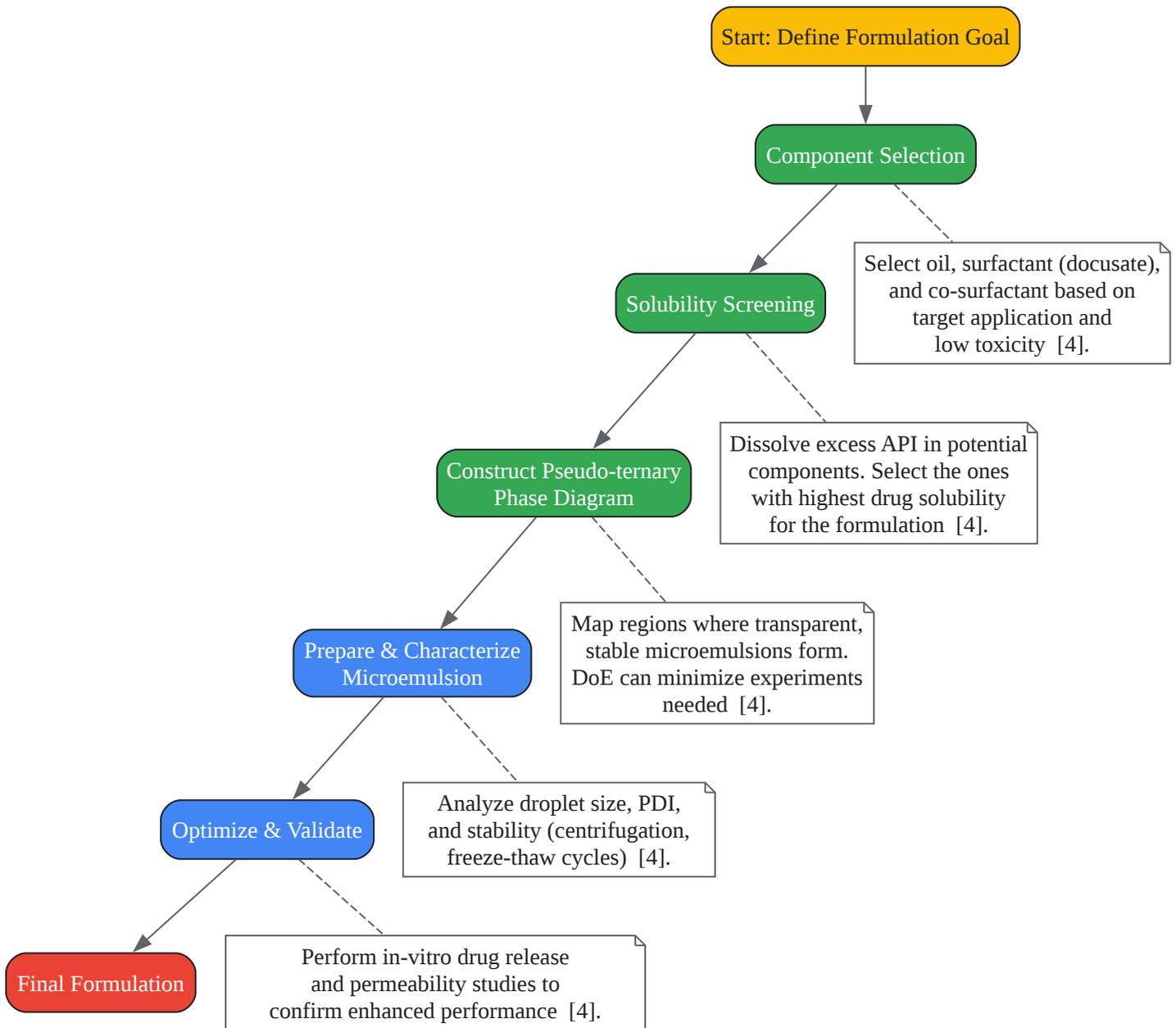
Troubleshooting Guide & FAQs

Here are solutions to common problems researchers face when working with **docusate sodium** in microemulsions.

Problem	Possible Cause	Troubleshooting Steps
Unclear or unstable microemulsion formation.	Surfactant concentration is below the CMC; improper component ratios.	1. Verify docusate concentration is above suspected CMC. 2. Use a pseudo-ternary phase diagram to find the optimal ratio of oil, docusate (surfactant), and co-surfactant [4].
Inconsistent CMC values between experiments.	Variations in temperature, solvent purity, or ionic strength.	1. Strictly control temperature during solution preparation and measurement. 2. Use high-purity reagents and solvents. 3. Document buffer composition and ionic strength, as these can significantly impact CMC.
Precipitation or phase separation.	Incompatibility with other formulation components; reaching solubility limit.	1. Ensure docusate sodium is fully dissolved in your solvent system. 2. Re-evaluate the formulation composition, potentially incorporating a co-surfactant like PEG to improve stability [4].

Experimental Workflow for Formulation Development

For a comprehensive approach to developing a microemulsion using **docusate sodium**, follow the workflow below. This diagram outlines the key stages from initial setup to final optimization.



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To cite this document: Smolecule. [docusate sodium critical surfactant concentration microemulsion].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b526481#docusate-sodium-critical-surfactant-concentration-microemulsion>]

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